Hydroxy-PEG9-Boc: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Hydroxy-PEG9-Boc*
Cat. No.:	*B608020*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **Hydroxy-PEG9-Boc**, a heterobifunctional PROTAC linker used in the synthesis of Proteolysis Targeting Chimeras. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of this chemical compound.

Compound Identification and Properties

Identifier	Value
Chemical Name	O-(tert-butoxycarbonyl)-nonaethylene glycol
Synonyms	Hydroxy-PEG9-Boc, t-butyl (2-(2-(2-(2-(2-(2-(2-(2-(2-hydroxyethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethyl) carbonate
CAS Number	1393327-77-7
Molecular Formula	C23H46O12
Molecular Weight	514.6 g/mol

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Physical and Chemical Properties	Value
Appearance	Colorless to light yellow liquid
Purity	≥98.0%
Solubility	Soluble in DMSO and Methanol
Storage Conditions	Store at -20°C for 3 years (in solvent)

Hazard Identification and Safety Precautions

While a specific GHS classification for **Hydroxy-PEG9-Boc** is not readily available, it is recommended to handle it with the care required for all laboratory chemicals. Potential hazards have not been fully investigated.

Personal Protective Equipment (PPE):

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If dusts or aerosols may be generated, a NIOSH-approved respirator is recommended.
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.

General Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

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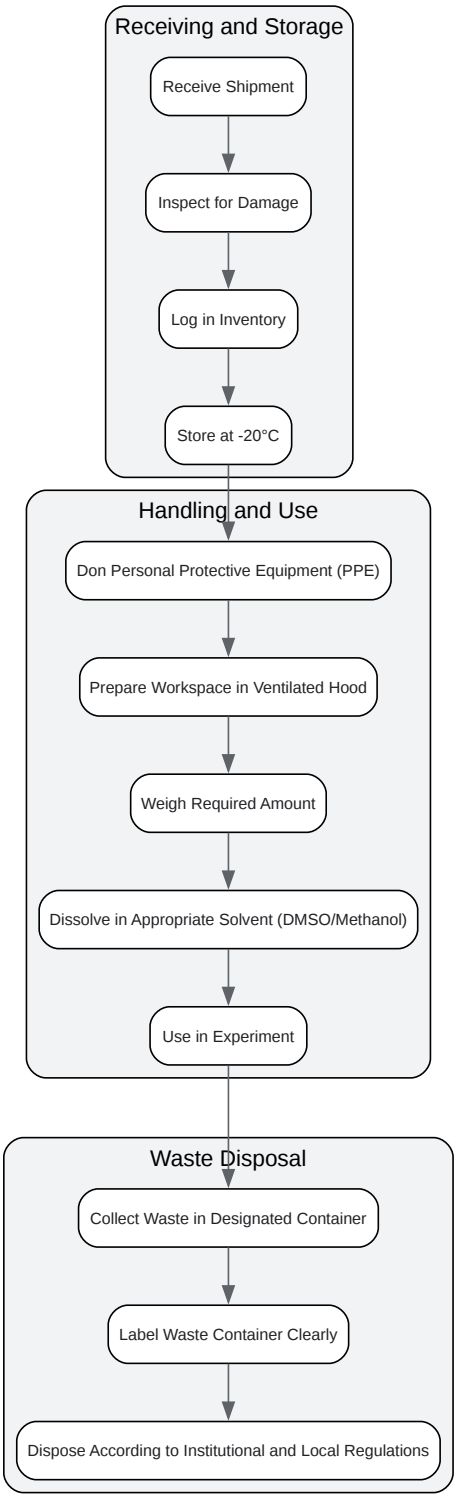
- Ensure adequate ventilation in the workplace.

Experimental Protocols

3.1. Handling and Storage Protocol

A standard operating procedure for the safe handling and storage of **Hydroxy-PEG9-Boc** is outlined below.

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Caption: Workflow for Safe Handling of **Hydroxy-PEG9-Boc**.

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3.2. First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Immediately wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire and Explosion Hazard Data

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Special Firefighting Procedures: Wear self-contained breathing apparatus for firefighting if necessary.
- Unusual Fire and Explosion Hazards: No data available.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.
- Methods for Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

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Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: No data available.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon monoxide, Carbon dioxide.

This guide is intended to provide a framework for the safe handling of **Hydroxy-PEG9-Boc**. It is imperative that all users consult the full Safety Data Sheet (SDS) provided by the manufacturer and adhere to all institutional and local safety regulations. Always perform a risk assessment before starting any new experimental protocol.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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